

Technical Support Center: Primisulfuron-methyl Herbicide Interactions

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Compound of Interest

Compound Name: **Primisulfuron-methyl**

Cat. No.: **B166665**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome challenges related to **primisulfuron-methyl** antagonism with other herbicides and insecticides.

Troubleshooting Guides

Issue: Reduced efficacy of **primisulfuron-methyl** when tank-mixed with other herbicides.

Q1: We observed decreased weed control after applying a tank-mix of **primisulfuron-methyl** with a broadleaf herbicide. What could be the cause?

A1: This is a common issue known as herbicide antagonism. When **primisulfuron-methyl** is tank-mixed with certain broadleaf herbicides, such as atrazine, dicamba, and bentazon, its efficacy against grass weeds like shattercane and giant foxtail can be reduced[1]. The specific cause of antagonism can vary depending on the tank-mix partner. For instance, with bentazon and dicamba, the reduction in **primisulfuron-methyl** absorption and/or foliar spray retention is a primary cause of antagonism[1].

Q2: How can we mitigate the antagonistic effects of dicamba and bentazon on **primisulfuron-methyl**?

A2: The addition of specific adjuvants to the tank-mix can help overcome antagonism. Research has shown that methylated seed oil (MSO), organosilicone adjuvants, and

ammonium sulfate (AMS) can completely or partially reverse the antagonism of dicamba and bentazon by increasing the foliar absorption and/or spray retention of **primisulfuron-methyl**[[1](#)].

Q3: We are seeing antagonism even with the use of adjuvants. What other factors could be at play?

A3: Several factors can influence the severity of herbicide antagonism, including:

- Weed Species and Growth Stage: The interaction between herbicides can be species-dependent, and the growth stage of the weed can also affect herbicide uptake and efficacy[[2](#)].
- Environmental Conditions: Hot and dry conditions can make weeds harder to control and may exacerbate antagonism[[3](#)].
- Water Quality: Hard water containing cations like calcium and magnesium can negatively interact with some herbicides. The use of water conditioning adjuvants like AMS can help mitigate this[[3](#)][[4](#)].
- Herbicide Rates: In some cases, increasing the rate of the antagonized herbicide (**primisulfuron-methyl**) may help overcome the negative interaction[[5](#)][[6](#)]. However, always adhere to the label recommendations.

Issue: Increased corn injury after applying **primisulfuron-methyl** in a program with soil-applied insecticides.

Q4: Our corn is showing signs of injury (foliar damage, stunting) after a post-emergence application of **primisulfuron-methyl**. We used a soil-applied insecticide at planting. Is there a connection?

A4: Yes, interactions between **primisulfuron-methyl** and certain soil-applied insecticides can lead to increased corn injury. Studies have shown that combinations of **primisulfuron-methyl** with organophosphate insecticides like terbufos, fonofos, and disulfoton can result in foliar and root injury, plant height reductions, and yield losses[[7](#)][[8](#)]. This is often due to the insecticide interfering with the corn plant's ability to metabolize the herbicide[[8](#)].

Q5: Which insecticides are known to have antagonistic interactions with **primisulfuron-methyl**?

A5: Organophosphate insecticides are the primary group known to cause synergistic crop injury with **primisulfuron-methyl**[7][8]. On the other hand, carbamate insecticides such as carbaryl and carbofuran have not been observed to cause the same level of injury when used in a program with **primisulfuron-methyl**[7].

Q6: How can we avoid this type of crop injury?

A6: To minimize the risk of corn injury, consider the following:

- Insecticide Selection: If possible, choose a soil-applied insecticide that does not have a known interaction with **primisulfuron-methyl**.
- Application Timing: The timing of the **primisulfuron-methyl** application can influence the severity of the interaction.
- Environmental Conditions: Edaphic and environmental conditions at the time of application can also play a role[7].

Frequently Asked Questions (FAQs)

Q7: What is the mode of action of **primisulfuron-methyl**?

A7: **Primisulfuron-methyl** is a systemic herbicide belonging to the sulfonylurea group[9]. It works by inhibiting the enzyme acetolactate synthase (ALS), which is essential for the synthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. This inhibition halts cell division and plant growth[9][10].

Q8: What are the typical symptoms of **primisulfuron-methyl** injury on susceptible weeds?

A8: Susceptible weeds treated with **primisulfuron-methyl** will typically stop growing shortly after application. This is followed by chlorosis (yellowing) of the leaves and eventually necrosis (tissue death)[10].

Q9: Can **primisulfuron-methyl** be tank-mixed with 2,4-D?

A9: While some sources indicate that **primisulfuron-methyl** is compatible in tank mixtures with 2,4-D, it's important to be aware that 2,4-D can antagonize the activity of some grass herbicides[11][12]. The antagonistic interaction between 2,4-D and other herbicides can be complex and may involve reduced uptake, translocation, or altered metabolism of the grass herbicide[2][12][13]. A jar test is always recommended to check for physical compatibility before mixing in the spray tank.

Q10: What is Colby's method, and how is it used to evaluate herbicide interactions?

A10: Colby's method is a mathematical formula used to determine if the response of a herbicide combination is synergistic, antagonistic, or additive[5]. The expected response (E) of the mixture is calculated based on the observed responses of the individual herbicides (X and Y) when applied alone, using the formula: $E = X + Y - (XY/100)$. If the observed response of the mixture is greater than the expected response, the interaction is synergistic. If it is less, the interaction is antagonistic. If it is equal, the effect is additive[5].

Data Presentation

Table 1: Effect of Tank-Mix Partners on Primisulfuron Efficacy on Johnsongrass

Treatment	Johnsongrass Control (%)	Corn Yield Reduction (%)
Priming alone	43	0
Priming + Atrazine (Tank-mix)	25	Slightly lower
Priming + Dicamba (Tank-mix)	0	22
Priming after Atrazine (Sequential)	Not specified	Not specified
Priming after Dicamba (Sequential)	Not specified	14

Source: Adapted from research on dicamba and atrazine antagonism on sulfonylurea herbicides[14].

Table 2: Influence of Adjuvants on Overcoming Primisulfuron Antagonism

Herbicide Combination	Antagonism Observed	Adjuvant	Effect on Antagonism
Priming + Dicamba	Yes	MSO, Organosilicone, AMS	Completely reversed on shattercane[1]
Priming + Bentazon	Yes	MSO, Organosilicone, AMS	Completely reversed on shattercane, partially on giant foxtail[1]
Priming + Atrazine	Yes	MSO, Organosilicone, AMS	Not overcome by these adjuvants[1]

MSO: Methylated Seed Oil, AMS: Ammonium Sulfate. Source: Adapted from research on the influence of adjuvants on primisulfuron efficacy[1].

Experimental Protocols

Protocol 1: Assessing Herbicide Interaction Using the Whole Plant Bioassay

Objective: To determine if a tank-mixture of **primisulfuron-methyl** and another herbicide results in an antagonistic, synergistic, or additive effect on a target weed species.

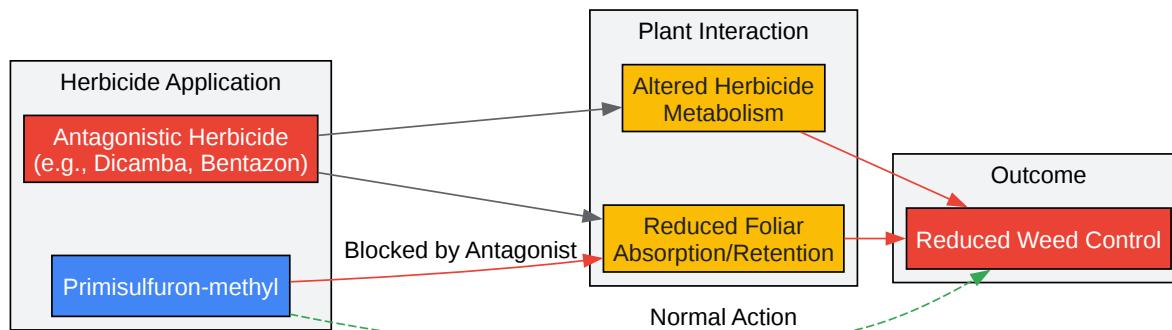
Materials:

- Seeds of the target weed species (e.g., giant foxtail, shattercane).
- Pots and a suitable greenhouse growing medium.
- **Primisulfuron-methyl** and the herbicide to be tested.
- Appropriate adjuvants.
- Calibrated laboratory sprayer.
- Growth chamber or greenhouse with controlled environmental conditions.

Methodology:

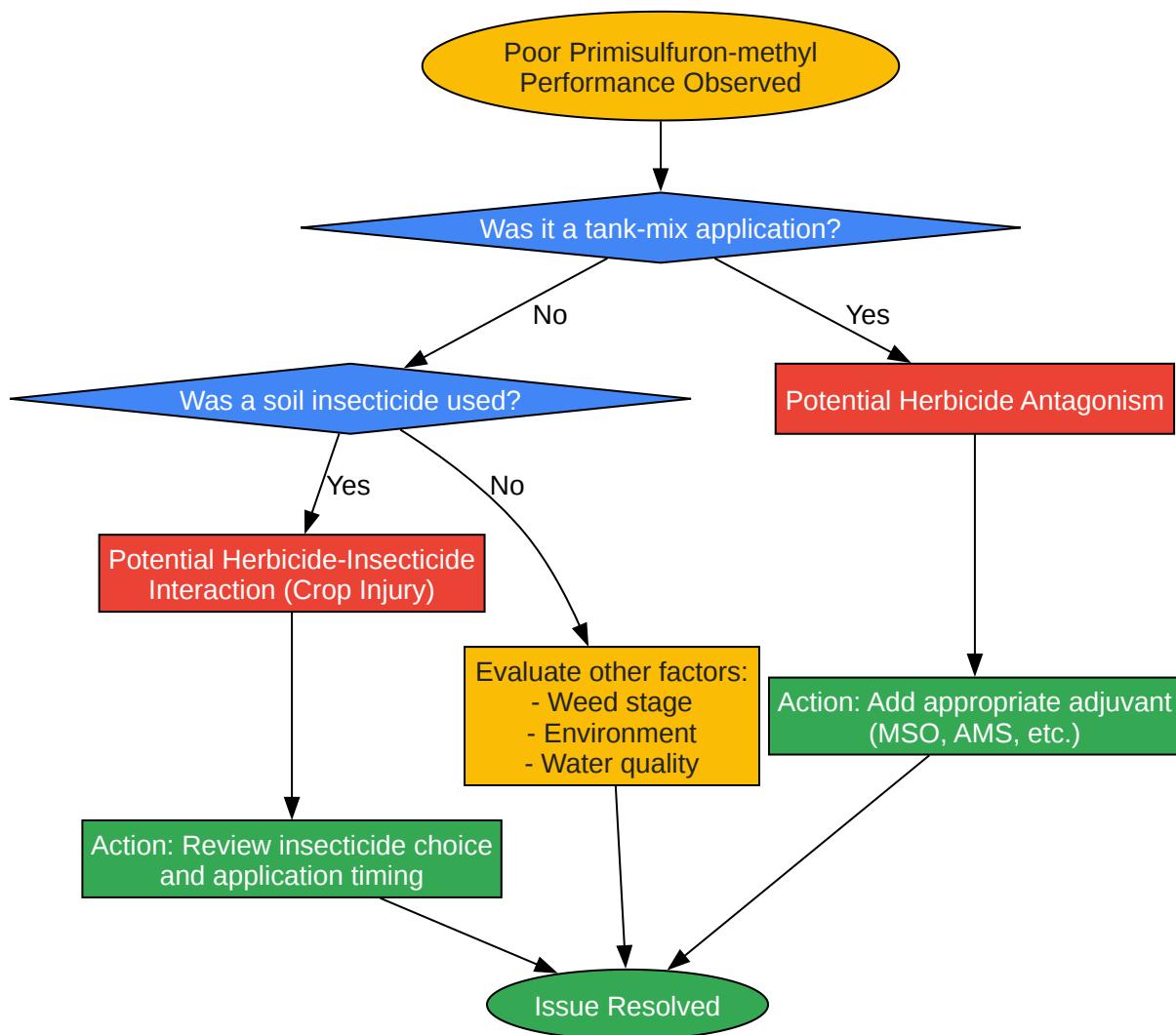
- Plant Growth: Sow weed seeds in pots and grow them under optimal conditions (e.g., 25/20°C day/night temperature, 16-hour photoperiod) until they reach the 3-4 leaf stage.
- Herbicide Preparation: Prepare stock solutions of each herbicide and the tank-mixture at the desired concentrations.
- Herbicide Application: Treat the plants with the following:
 - **Primisulfuron-methyl** alone at various rates (to establish a dose-response curve).
 - The second herbicide alone at various rates.
 - The tank-mixture at various rates.
 - An untreated control.
- Ensure all treatments, including the controls, receive the same adjuvant package.
- Evaluation: After a set period (e.g., 14 or 21 days), visually assess weed control on a scale of 0% (no effect) to 100% (complete plant death). Alternatively, harvest the above-ground biomass and determine the fresh or dry weight.
- Data Analysis:
 - Calculate the dose required to cause 50% growth reduction (GR_{50}) for each herbicide applied alone and for the mixture.
 - Use Colby's method to calculate the expected response for the mixture based on the responses of the individual herbicides^[5].
 - Compare the observed response of the mixture to the expected response to determine if the interaction is antagonistic, synergistic, or additive.

Mandatory Visualizations



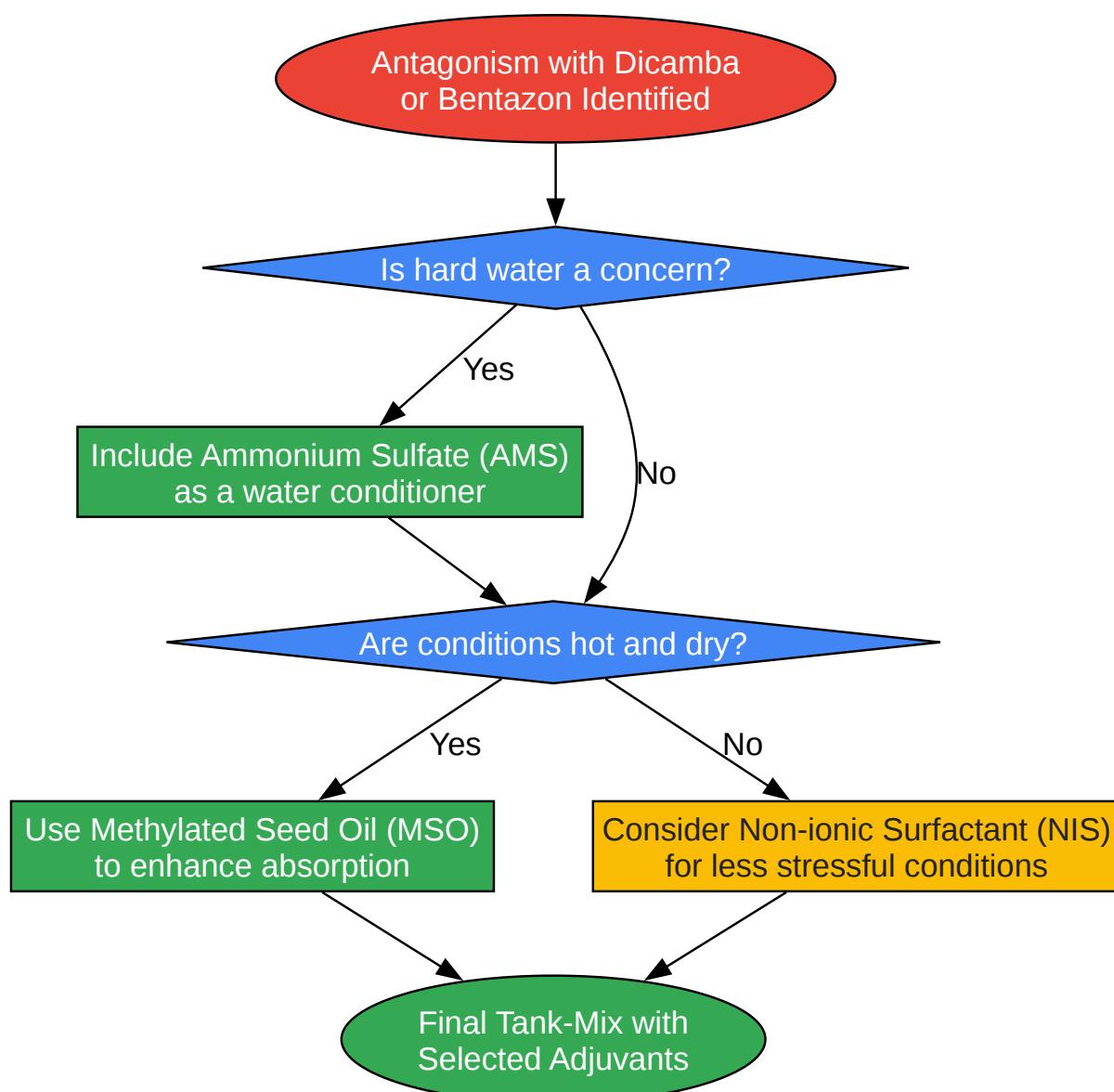
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Caption: Mechanism of **primisulfuron-methyl** antagonism.



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Caption: Troubleshooting workflow for poor **primisulfuron-methyl** efficacy.



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